

JNJ-47965567: A Technical Overview of its Discovery and Development

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Compound of Interest

Compound Name: JNJ-47965567

Cat. No.: B15586329

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Abstract

JNJ-47965567 is a potent, selective, and centrally permeable antagonist of the P2X7 receptor, an ATP-gated ion channel implicated in a variety of neuroinflammatory and neuropsychiatric disorders. This document provides a comprehensive technical guide to the discovery and development history of **JNJ-47965567**, detailing its pharmacological characterization, key experimental data, and the methodologies employed in its evaluation. The information is intended to serve as a valuable resource for researchers and professionals in the field of drug discovery and development.

Introduction: The Rationale for P2X7 Receptor Antagonism

The P2X7 receptor has emerged as a significant therapeutic target due to its role in mediating inflammatory responses, particularly in the central nervous system (CNS).[1][2] Activation of the P2X7 receptor by extracellular ATP, often released during cellular stress or injury, triggers a cascade of downstream events, including the processing and release of the pro-inflammatory

cytokine interleukin-1 β (IL-1 β).^{[1][3]} This pathway is increasingly recognized for its contribution to the pathophysiology of mood disorders, neurodegenerative diseases, and chronic pain.^{[1][2]} The development of centrally permeable P2X7 antagonists like **JNJ-47965567** represents a promising strategy to modulate neuroinflammation and address these conditions.^[1]

Discovery and Pharmacological Profile

JNJ-47965567 was identified as a high-affinity, selective antagonist of the human P2X7 receptor.^{[1][3]} A key feature of this compound is its ability to penetrate the blood-brain barrier, enabling the investigation of central P2X7 receptor function in rodent models of CNS disorders.^[1]

In Vitro Characterization

Initial characterization of **JNJ-47965567** involved a series of in vitro assays to determine its potency, selectivity, and mechanism of action.^{[1][3]} These studies demonstrated its high affinity for both human and rat P2X7 receptors.^{[3][4]}

Table 1: In Vitro Affinity and Potency of **JNJ-47965567**

Parameter	Species	Value	Reference
pKi	Human	7.9 $\pm$ 0.07	^{[1][3]}
Rat		8.7 $\pm$ 0.07	
pIC50 (IL-1 β release)	Human (whole blood)	6.7 $\pm$ 0.07	^{[1][3]}
Human (monocytes)		7.5 $\pm$ 0.07	
Rat (microglia)		7.1 $\pm$ 0.1	^{[1][3]}
pIC50 (calcium flux)	Rat (astrocytes)	7.5 $\pm$ 0.4	
IC50 (ethidium+ uptake)	Murine (J774 macrophages)	54 $\pm$ 24 nM	^[5]

In Vivo Pharmacology and Target Engagement

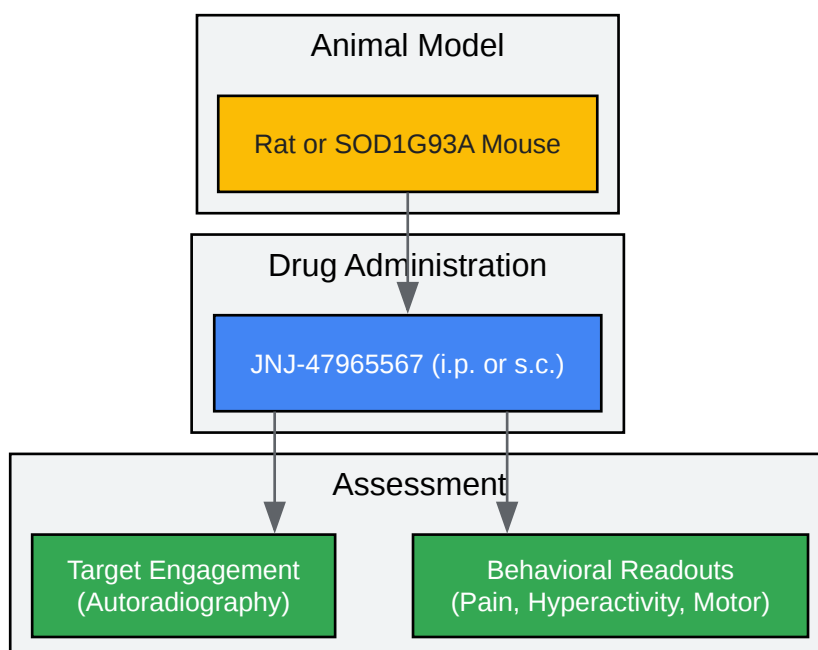
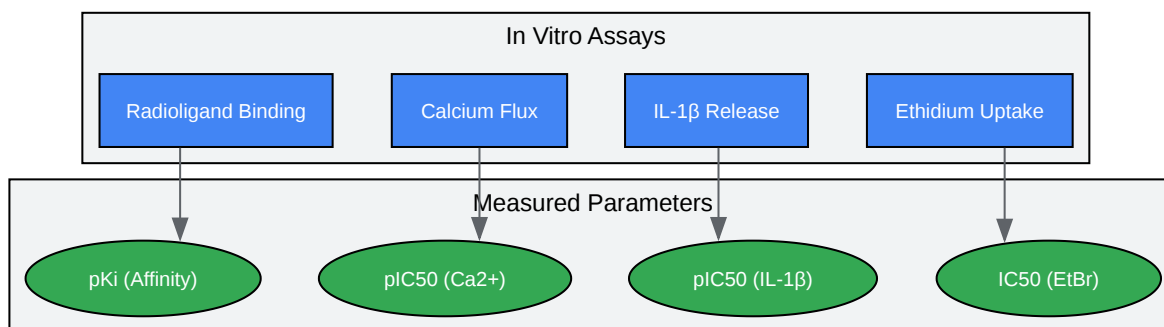
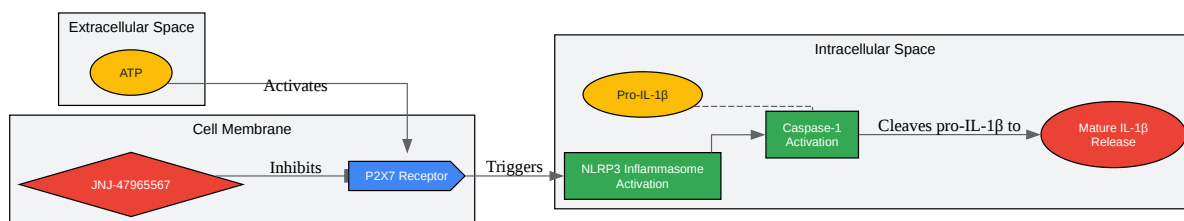
The central activity of **JNJ-47965567** was confirmed through in vivo studies in rats. The compound demonstrated target engagement in the brain and showed efficacy in animal models relevant to neuropsychiatric and pain indications.[1][3]

Table 2: In Vivo Pharmacological Data for **JNJ-47965567**

Parameter	Species	Value	Model	Reference
Brain EC50	Rat	78 ± 19 ng/mL	P2X7 receptor autoradiography	[1][3]
Efficacy	Rat	Attenuated hyperactivity	Amphetamine-induced hyperactivity	[1][3]
Efficacy	Rat	Modest, significant efficacy	Neuropathic pain model	[1][3]

Mechanism of Action

JNJ-47965567 acts as a non-competitive antagonist of the P2X7 receptor.[5] This was elucidated through studies showing that it reduces the maximal response to ATP without significantly shifting the EC50 of the agonist in a parallel manner, which is characteristic of non-competitive inhibition.[5] Binding studies have suggested that **JNJ-47965567** competes with other known P2X7 antagonists for an allosteric binding site.[3]



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- To cite this document: BenchChem. [JNJ-47965567: A Technical Overview of its Discovery and Development]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15586329/docs#nj-47965567-a-technical-overview-of-its-discovery-and-development>]

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